

TIS108: A Comparative Guide to a Potent Strigolactone Biosynthesis Inhibitor

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Compound of Interest

Compound Name: TIS108

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This guide provides a comprehensive comparison of the efficacy of **TIS108**, a triazole-type strigolactone (SL) biosynthesis inhibitor, across various plant species. It includes supporting experimental data, detailed methodologies for key experiments, and a comparison with alternative compounds.

Introduction to TIS108

TIS108 is a potent and specific inhibitor of strigolactone biosynthesis, a class of plant hormones that regulate various aspects of plant development, including shoot branching and root architecture.^{[1][2]} By targeting a key enzymatic step in the SL biosynthesis pathway, likely a cytochrome P450 monooxygenase such as MAX1, **TIS108** effectively reduces endogenous SL levels.^{[1][3]} This mode of action makes it a valuable tool for studying SL function and for potential applications in agriculture, such as controlling plant architecture and managing parasitic weeds.^{[2][3]}

Cross-Species Efficacy of TIS108

TIS108 has demonstrated efficacy in a range of plant species, inducing phenotypes characteristic of SL-deficient mutants. These include increased shoot branching (tillering in grasses) and altered root development.

Quantitative Data on TIS108 Efficacy

The following table summarizes the observed effects of **TIS108** treatment in different plant species based on available experimental data.

Species	Parameter	TIS108 Concentration	Observed Effect	Reference
Rice (<i>Oryza sativa</i>)	2'-epi-5-deoxystrigol (epi-5DS) Level in Roots	10 - 100 nM	Dose-dependent reduction	[3]
	2'-epi-5-deoxystrigol (epi-5DS) Level in Root Exudates	10 - 100 nM	Dose-dependent reduction	[3]
	Tiller Number	Not Quantified	Increased tillering (qualitative)	[2]
Arabidopsis (<i>Arabidopsis thaliana</i>)	Number of Rosette Branches	1 - 3 μ M	Dose-dependent increase	
	Root Hair Elongation	1 - 3 μ M	Repressed	
Sorghum (<i>Sorghum bicolor</i>)	Striga Germination Stimulating Activity of Root Exudates	Not Specified	Reduced	[2]
Tall Fescue (<i>Festuca arundinacea</i>)	Root Growth and Development	Not Specified	Constrained under drought conditions	

Comparison with Alternative Compounds

TIS108 offers significant advantages over other SL biosynthesis inhibitors, primarily in its specificity.

Compound	Chemical Class	Advantages	Disadvantages	Reference
TIS108	Triazole	High specificity for SL biosynthesis; no significant impact on plant height at effective concentrations.	[3]	
TIS13	Triazole	Precursor to TIS108.	Induces a severe dwarf phenotype, suggesting off-target effects on other hormone pathways (e.g., gibberellin biosynthesis).	[3]
Tebuconazole	Triazole	Also a triazole-based fungicide with SL biosynthesis inhibitory activity.	Primarily used as a fungicide; its specificity and efficacy as a dedicated SL inhibitor for research may be less characterized than TIS108. Potential for phytotoxicity.	

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental findings. Below are protocols for key experiments involving **TIS108**.

Plant Treatment with TIS108

Objective: To assess the in-planta effects of **TIS108** on shoot branching and root development.

Materials:

- **TIS108** stock solution (e.g., 10 mM in acetone)
- Plant growth medium (e.g., Murashige and Skoog for Arabidopsis, hydroponic solution for rice)
- Sterile culture vessels
- Plant seeds of the desired species

Procedure:

- Prepare the plant growth medium and autoclave.
- Once the medium has cooled to approximately 50°C, add the **TIS108** stock solution to achieve the desired final concentration (e.g., 1-3 μ M for Arabidopsis, 10-100 nM for rice). Ensure thorough mixing.
- For control plates or hydroponic solutions, add an equivalent volume of the solvent (acetone).
- Sow surface-sterilized seeds on the prepared medium.
- Incubate the plants under appropriate growth conditions (light, temperature, and humidity).
- Observe and quantify the desired phenotypes (e.g., number of branches, root hair length) at specified time points.

Strigolactone Extraction and Quantification

Objective: To measure the levels of endogenous strigolactones in plant tissues and root exudates following **TIS108** treatment.

Materials:

- Plant tissue (roots) or root exudates
- Ethyl acetate
- Liquid nitrogen
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- LC-MS/MS system

Procedure:

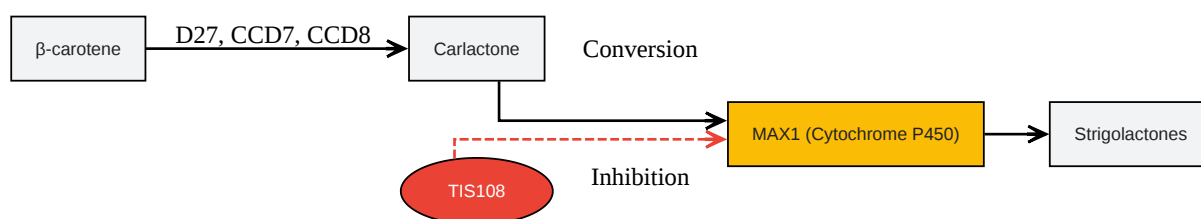
- Extraction from Root Tissue:
 1. Harvest and freeze root tissue in liquid nitrogen.
 2. Grind the frozen tissue to a fine powder.
 3. Extract the powder with a known volume of ethyl acetate.
 4. Centrifuge to pellet the plant debris and collect the supernatant.
- Extraction from Root Exudates:
 1. Collect the hydroponic solution in which the plants were grown.
 2. Pass the solution through an activated SPE cartridge to retain the strigolactones.
 3. Elute the strigolactones from the cartridge using ethyl acetate.
- Quantification:
 1. Evaporate the ethyl acetate from the extracts under a stream of nitrogen.

2. Re-dissolve the residue in a small volume of a suitable solvent (e.g., acetonitrile/water).
3. Analyze the sample using a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system to identify and quantify specific strigolactones.

Visualizing Key Pathways and Workflows

Strigolactone Biosynthesis and TIS108 Inhibition

The following diagram illustrates the simplified strigolactone biosynthesis pathway and the proposed point of inhibition by **TIS108**.

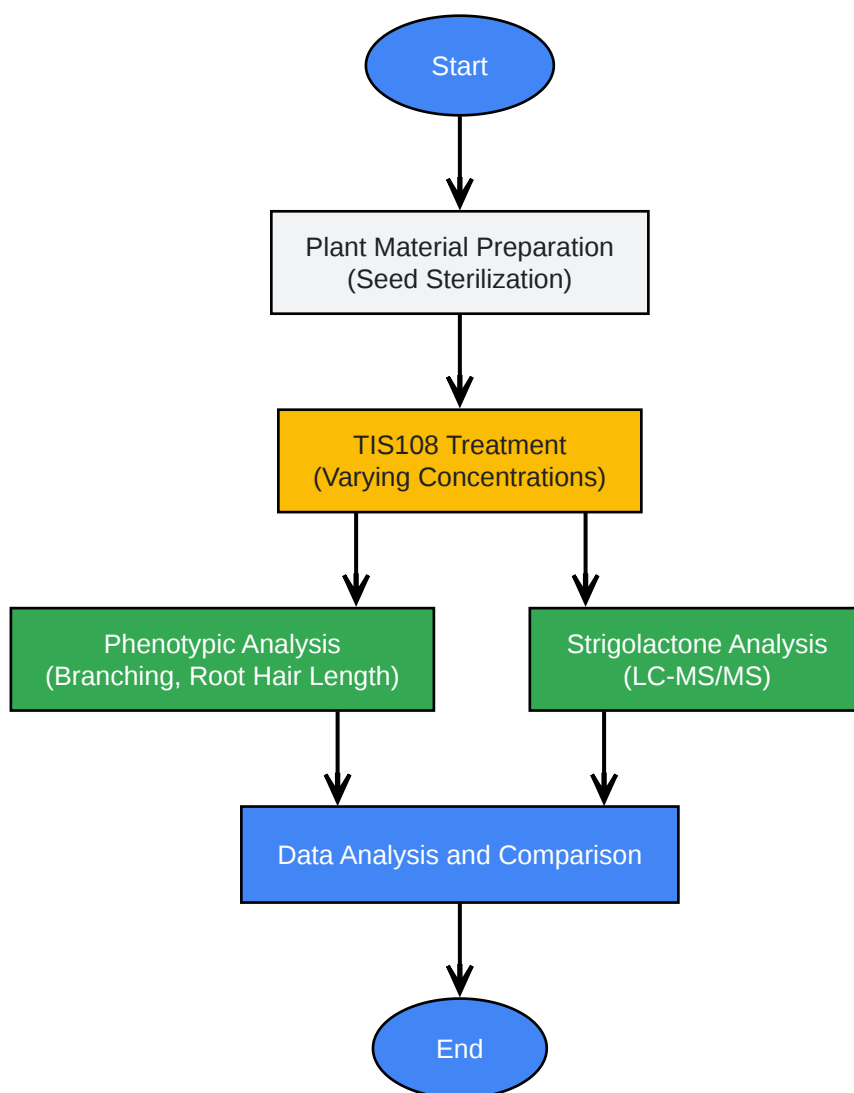


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Caption: Simplified strigolactone biosynthesis pathway and the inhibitory action of **TIS108**.

Experimental Workflow for TIS108 Efficacy Assessment

This diagram outlines the typical experimental workflow for evaluating the efficacy of **TIS108**.

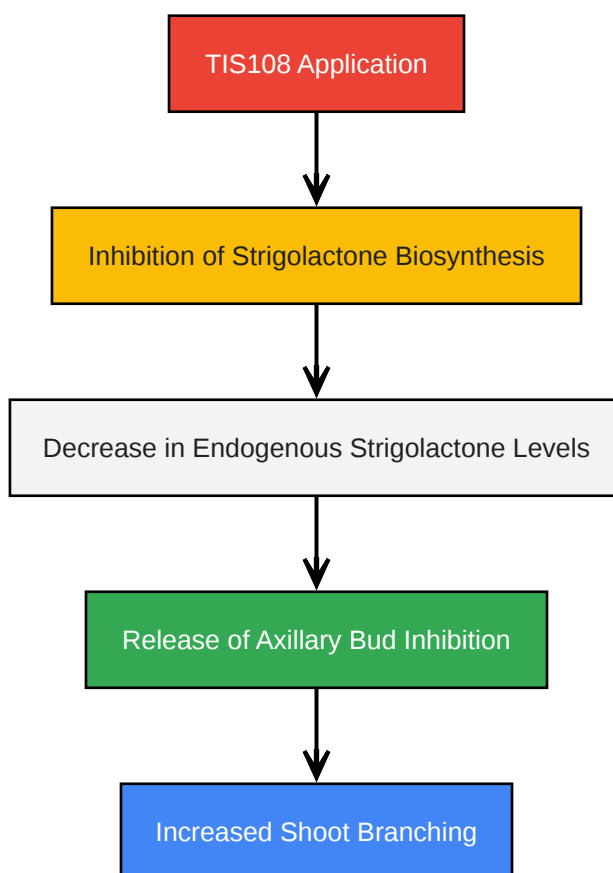


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Caption: Experimental workflow for assessing the efficacy of **TIS108**.

Logical Relationship of TIS108's Effect on Shoot Branching

This diagram illustrates the logical cascade of events following **TIS108** application that leads to increased shoot branching.



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